

# Application Notes: Preparing G-886 Stock Solutions in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GNE-886

Cat. No.: B15571934

[Get Quote](#)

These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **GNE-886**, a potent and selective inhibitor of the Cat eye syndrome chromosome region candidate 2 (CECR2) bromodomain.<sup>[1][2][3]</sup> Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of in vitro and in vivo experimental results.

## Introduction

**GNE-886** is a small molecule inhibitor with a molecular weight of 498.58 g/mol.<sup>[1]</sup> It is a valuable tool for studying the biological functions of the CECR2 bromodomain in chromatin remodeling and DNA damage response.<sup>[2][3]</sup> To facilitate its use in research, it is typically dissolved in dimethyl sulfoxide (DMSO) to create a concentrated stock solution, which can then be diluted to the desired working concentration in an appropriate aqueous buffer or cell culture medium.

## Physicochemical Properties

A summary of the key physicochemical properties of **GNE-886** is provided in the table below.

Property	Value	Source
Molecular Weight	498.58 g/mol	<a href="#">[1]</a>
CAS Number	2101957-05-3	<a href="#">[1]</a>
Appearance	White to off-white solid	<a href="#">[1]</a>
Solubility in DMSO	100 mg/mL (200.57 mM)	<a href="#">[1]</a>

## Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **GNE-886** in DMSO.

Materials:

- **GNE-886** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure:

- **Equilibrate Reagents:** Allow the **GNE-886** powder and DMSO to equilibrate to room temperature before use. This is particularly important for DMSO, which is hygroscopic and can absorb moisture from the air if opened while cold.
- **Weigh GNE-886:** Tare a sterile conical tube on an analytical balance. Carefully weigh out the desired amount of **GNE-886** powder. For example, to prepare 1 mL of a 10 mM stock

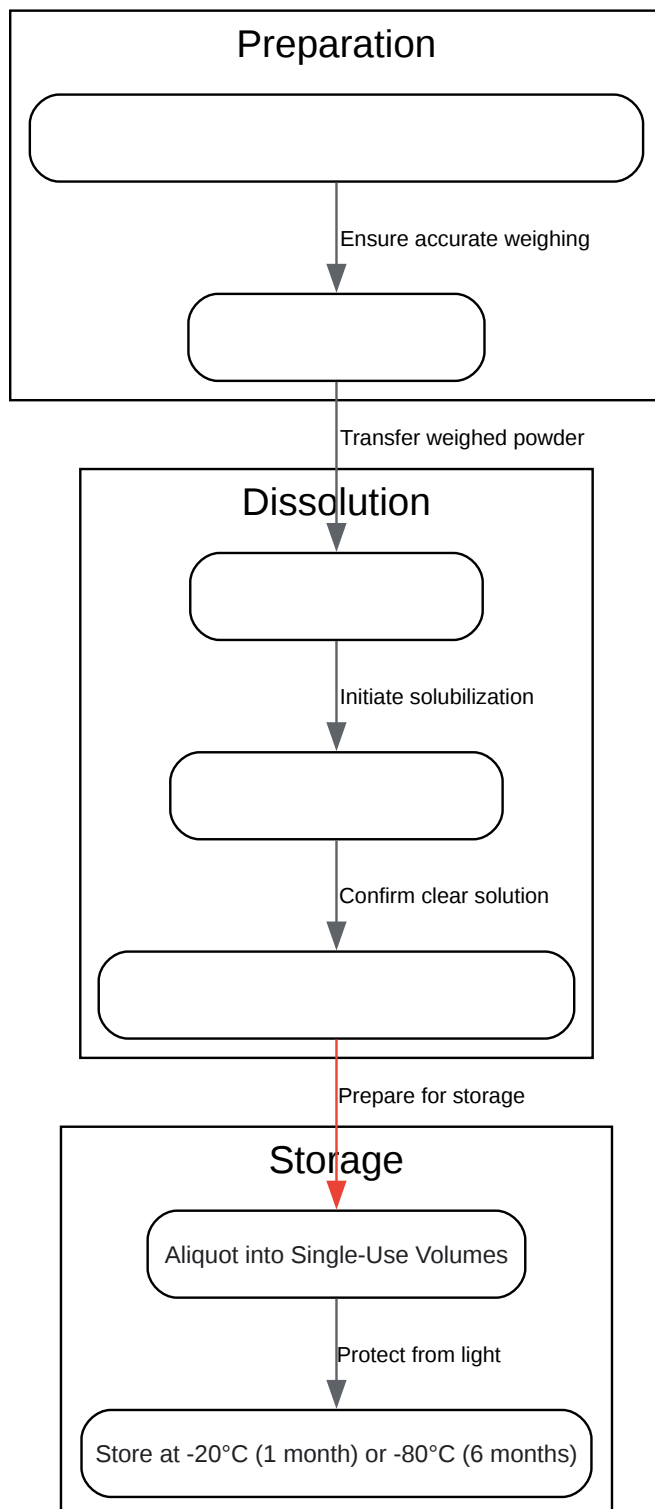
solution, you would weigh out 4.986 mg of **GNE-886**.

◦ Calculation:

- Desired Concentration (M) = 0.010 mol/L
  - Desired Volume (L) = 0.001 L
  - Molecular Weight ( g/mol ) = 498.58 g/mol
  - Mass (g) = Molarity (mol/L) \* Volume (L) \* Molecular Weight ( g/mol )
  - Mass (mg) = 0.010 mol/L \* 0.001 L \* 498.58 g/mol \* 1000 mg/g = 4.986 mg
- Add DMSO: Add the calculated volume of DMSO to the tube containing the **GNE-886** powder. For the example above, you would add 1 mL of DMSO.
  - Dissolve the Compound: Tightly cap the tube and vortex thoroughly until the **GNE-886** is completely dissolved. Gentle warming in a 37°C water bath and/or brief sonication may be necessary to facilitate dissolution, as noted by the supplier.<sup>[1]</sup> Visually inspect the solution to ensure there are no undissolved particulates.
  - Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.
  - Storage Conditions: Store the aliquots protected from light. For long-term storage (up to 6 months), store at -80°C.<sup>[1]</sup> For short-term storage (up to 1 month), store at -20°C.<sup>[1]</sup>

## Workflow for Preparing **GNE-886** Stock Solution

## Workflow for Preparing GNE-886 Stock Solution



[Click to download full resolution via product page](#)

Caption: Workflow for **GNE-886** stock solution preparation.

## Safety Precautions

**GNE-886** is a bioactive molecule and should be handled with care. Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, when handling the compound and its solutions. Work in a well-ventilated area or a chemical fume hood. Refer to the Material Safety Data Sheet (MSDS) for complete safety information.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. GNE 886 | 2101957-05-3 | BG166814 | Biosynth [biosynth.com]
- 3. GNE-886: A Potent and Selective Inhibitor of the Cat Eye Syndrome Chromosome Region Candidate 2 Bromodomain (CECR2) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: Preparing G-886 Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15571934#preparing-gne-886-stock-solution-in-dmsol\]](https://www.benchchem.com/product/b15571934#preparing-gne-886-stock-solution-in-dmsol)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)